

Essential Safety and Operational Guide for Handling (+)-alpha-Longipinene

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Compound of Interest

Compound Name: (+)-alpha-Longipinene

Cat. No.: B1194234

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the handling of **(+)-alpha-Longipinene**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **(+)-alpha-Longipinene**, a comprehensive assessment of potential hazards necessitates the use of appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

| Protection Type | Recommended Equipment | Purpose |
|------------------------|--|--|
| Eye Protection | Safety goggles or a face shield | Shields against potential splashes of the chemical. [1] |
| Hand Protection | Chemical-resistant gloves (Nitrile gloves are preferred) | Prevents skin contact and potential irritation or allergic reactions. [1] [2] |
| Body Protection | Lab coat or gown | Protects skin and clothing from spills and contamination. [1] [2] |
| Respiratory Protection | Use in a well-ventilated area. If ventilation is inadequate, a respirator with an appropriate filter (e.g., type ABEK) should be used. [3] | Minimizes inhalation of vapors, especially in confined spaces or during operations that may generate aerosols. [3] |

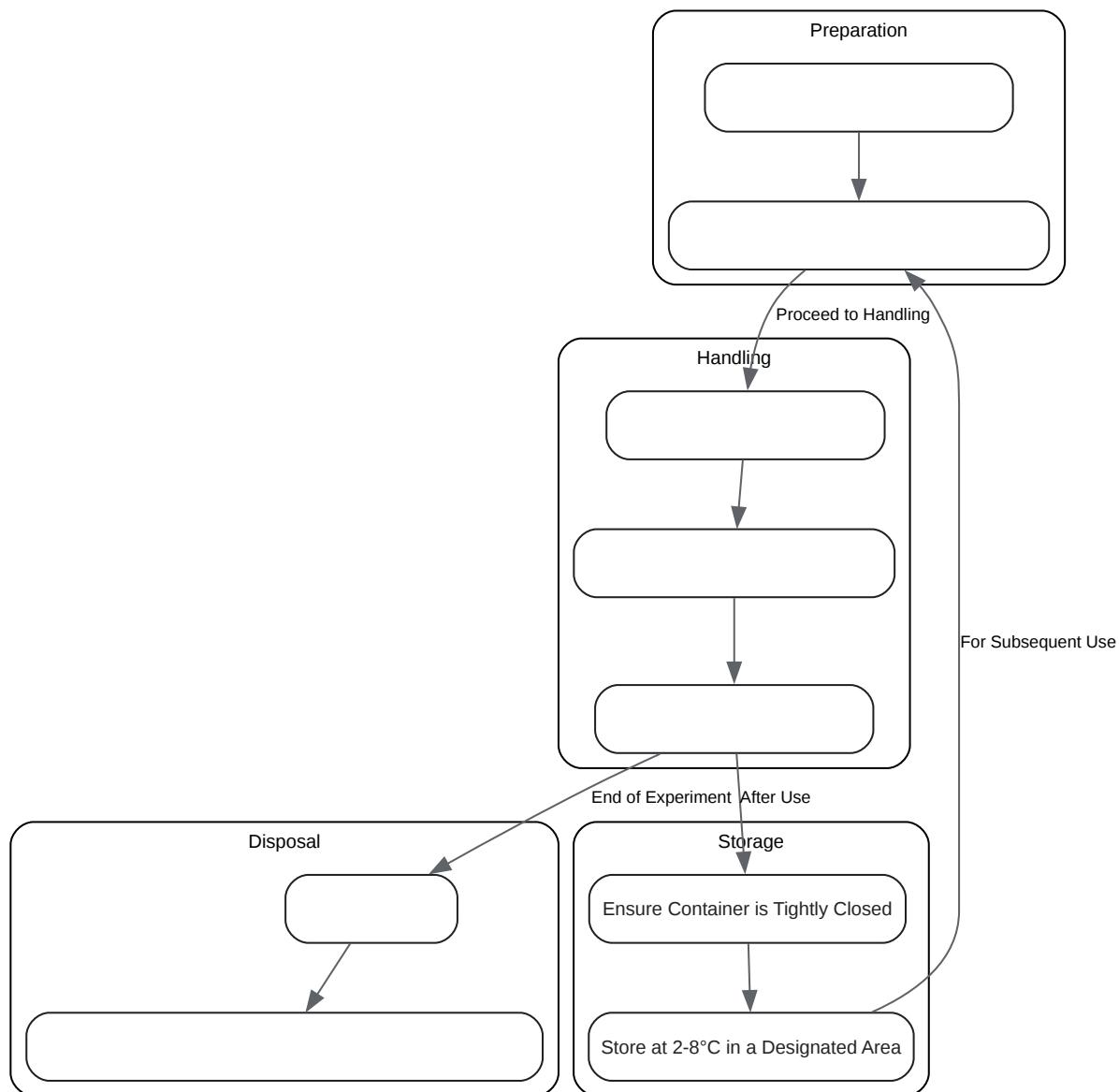
Safety and Handling Data

Adherence to established safety protocols is critical. The following table provides key quantitative data for **(+)-alpha-Longipinene**.

| Parameter | Value | Source |
|---------------------|-------------------------------|---|
| Boiling Point | 244-246 °C | [4] [5] [6] |
| Density | 0.915 g/mL at 20 °C | [4] [5] [6] |
| Flash Point | 92 °C (197.6 °F) - closed cup | [6] |
| Storage Temperature | 2-8 °C | [4] [6] [7] |

Procedural Workflow for Handling **(+)-alpha-Longipinene**

The following diagram outlines the standard operating procedure for the safe handling of **(+)-alpha-Longipinene** from receipt to disposal.

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Caption: Workflow for Safe Handling of **(+)-alpha-Longipinene**.

Operational Plan

1. Preparation:

- Before handling, thoroughly review the Safety Data Sheet (SDS) for **(+)-alpha-Longipinene**.
[\[7\]](#)
- Ensure that a proper fire extinguisher (e.g., dry sand, dry chemical, or alcohol-resistant foam) is accessible.
[\[8\]](#)
- Put on all required personal protective equipment as outlined in the PPE table above.
[\[2\]](#)

2. Handling:

- All work with **(+)-alpha-Longipinene** should be conducted in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.
[\[3\]](#)
[\[7\]](#)
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.
[\[9\]](#)
- Ground and bond containers when transferring the material to prevent static discharge.
- Avoid contact with skin and eyes. In case of contact, rinse the affected area with plenty of water.
[\[7\]](#)

3. Storage:

- Store **(+)-alpha-Longipinene** in a tightly closed container in a cool, dry, and well-ventilated place.
[\[7\]](#)
[\[10\]](#) The recommended storage temperature is between 2-8°C.
[\[4\]](#)
[\[6\]](#)
[\[7\]](#)
- Keep it separated from incompatible materials.
[\[10\]](#)

Disposal Plan

1. Waste Segregation:

- All disposable PPE and materials contaminated with **(+)-alpha-Longipinene** should be considered hazardous waste.

- Segregate waste into appropriately labeled, sealed containers.

2. Disposal Procedures:

- Dispose of waste material at an approved waste disposal facility.[\[7\]](#)
- Do not allow the chemical to enter drains or waterways, as it is very toxic to aquatic life.[\[9\]](#)
- Always adhere to local, state, and federal regulations for hazardous waste disposal.[\[8\]](#)

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